

Technical Guide: 4-Thio-L-Phenylalanine Boc-Protected Derivative

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Compound of Interest

Compound Name: *N*-(tert-Butoxycarbonyl)-4-sulfanyl-L-phenylalanine

CAS No.: 88170-93-8

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Synthesis, Stability, and Applications in Native Chemical Ligation

Part 1: Molecular Profile & Chemical Identity

The molecule in question is 4-mercaptophenylalanine (Phe(4-SH)), protected at the

-amine with a tert-butyloxycarbonyl (Boc) group. Unlike standard cysteine, the thiol group is attached directly to the aromatic phenyl ring at the para position (C4), classifying it as an aryl thiol.

- IUPAC Name: (2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-(4-sulfanylphenyl)propanoic acid
- Common Abbreviations: Boc-4-thio-Phe, Boc-Phe(4-SH)-OH, Boc-MPhe.
- Molecular Formula:

- Key Property: The aryl thiol () is significantly more acidic than the alkyl thiol of cysteine (). This allows it to function as a potent nucleophile at neutral or slightly acidic pH, making it superior for specific ligation chemistries.

Structural Configuration: The "Boc-protected derivative" typically refers to the stable precursor used in peptide synthesis. Because free aryl thiols are prone to rapid oxidation (forming disulfides), the thiol is often protected with a Trityl (Trt) or tert-butyl (tBu) group during the building block phase.

Component	Chemical Group	Function
Backbone	L-Phenylalanine	Provides native hydrophobic core structure.
N-Terminus	Boc (tert-Butyloxycarbonyl)	Protects amine; removed by TFA (acidolysis).
Side Chain	4-Mercapto (-SH)	Reactive handle for NCL, alkylation, or stapling.
S-Protection	Trt (Trityl) / tBu	Prevents oxidative dimerization during storage/synthesis.

Part 2: Synthesis Protocol (Self-Validating System)

Direct sulfuration of phenylalanine is difficult. The industry-standard protocol utilizes a Palladium-catalyzed C–S cross-coupling (Buchwald-Hartwig type) starting from commercially available Boc-4-iodo-L-phenylalanine.

Reaction Pathway

The synthesis couples a protected thiol source (e.g., Trityl thiol or 2-ethylhexyl 3-mercaptopropionate) with the aryl iodide.

Reagents:

- Substrate: Boc-4-iodo-L-Phe-OH (1.0 eq)

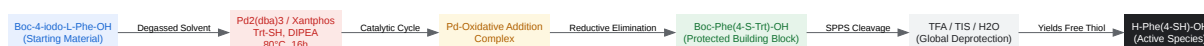
- Thiol Source: Triphenylmethanethiol (Trt-SH) (1.1 eq) or Potassium Thioacetate (for thioester intermediate).
- Catalyst:

(2.5 mol%)
- Ligand: Xantphos (5 mol%) – Critical for preventing racemization.
- Base: DIPEA (2.0 eq) in 1,4-Dioxane/Toluene (1:1).

Step-by-Step Methodology

- Degassing (Critical): The reaction is highly sensitive to oxygen. Sparge all solvents with Argon for 30 minutes prior to mixing. Oxidation of the catalyst will kill the cycle.
- Catalyst Pre-complexation: Mix

and Xantphos in a small volume of solvent under Argon for 5 minutes until the solution turns a deep distinct color (often dark purple/brown), indicating active catalyst formation.
- Coupling: Add the Boc-4-iodo-Phe-OH, Trt-SH, and base. Heat to 80°C for 12–16 hours.
 - Checkpoint: Monitor by LC-MS.^[1] The starting material (Iodo-Phe) peak should disappear. A new peak corresponding to Boc-Phe(4-S-Trt)-OH () will emerge.
- Workup: Cool to RT. Filter through Celite to remove Palladium black. Concentrate in vacuo.
- Purification: Flash column chromatography (Hexane:EtOAc with 1% Acetic Acid).
 - Note: The product is an acid; the 1% AcOH prevents streaking on silica.



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Figure 1: Palladium-catalyzed synthesis workflow for generating the Boc-Phe(4-S-Trt)-OH building block and subsequent activation.

Part 3: Applications in Drug Development & Chemical Biology

The primary utility of Boc-4-thio-L-phenylalanine lies in Native Chemical Ligation (NCL) at phenylalanine sites—a feat impossible with standard amino acids.

1. Traceless Ligation (The "Phe-Surrogate" Strategy)

Standard NCL requires an N-terminal Cysteine. This leaves a Cys scar in the final protein. 4-Mercaptophenylalanine mimics the geometry of Phenylalanine but possesses the nucleophilic thiol required for ligation.

- Mechanism:
 - Ligation: The N-terminal 4-mercaptophenylalanine attacks a C-terminal peptide thioester (transthioesterification).
 - S-to-N Shift: Spontaneous rearrangement forms the native amide bond.
 - Desulfurization: Treatment with Nickel Boride (Ni(BH)_4) or Raney Nickel removes the sulfur atom.
 - Result: The 4-mercaptophenylalanine is converted into native Phenylalanine, leaving no trace of the ligation handle.

2. Site-Specific Bioconjugation

Because the aryl thiol (

6.0) is more acidic than Cysteine (

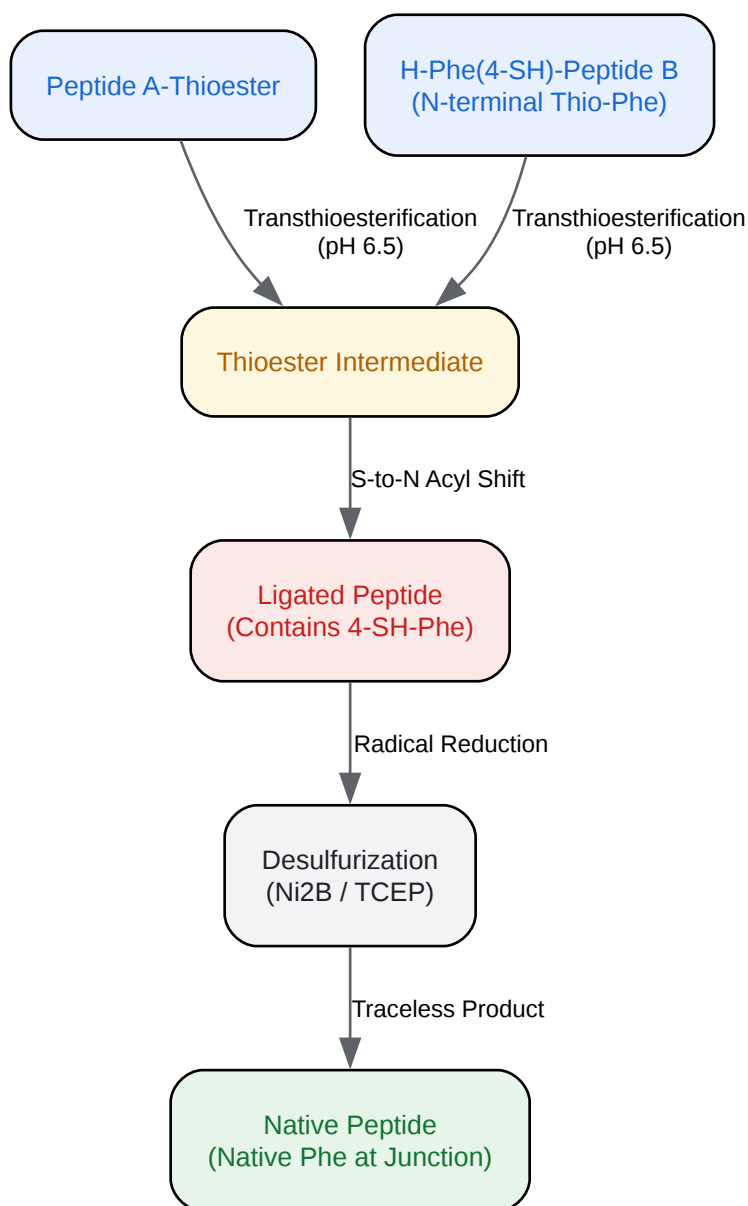
8.5), you can selectively alkylate 4-thio-Phe at pH 5.0–6.0. At this pH, Cysteine residues are protonated (neutral) and unreactive, while 4-thio-Phe is deprotonated (thiolate anion) and highly reactive.

- Use Case: Attaching fluorophores or drug payloads to a specific site in a protein containing native cysteines without off-target labeling.

3. Peptide Stapling

Boc-4-thio-Phe can be paired with a second thiol (Cys or another 4-thio-Phe) to form a rigid aryl-disulfide staple. This constrains the peptide into an

-helical conformation, improving cell permeability and metabolic stability.



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Figure 2: The "Phe-Surrogate" Native Chemical Ligation workflow. The 4-thio group facilitates the bond formation and is subsequently removed to yield native Phenylalanine.

Part 4: Handling, Storage, and Quality Control

The free thiol form of 4-thio-phenylalanine is extremely susceptible to oxidation due to the stability of the aryl disulfide dimer.

Storage Protocol:

- Solid State: Store the Boc-protected, S-protected (e.g., S-Trt) form at -20°C. It is stable for years.
- Free Thiol Solution: If you deprotect the amino acid, use immediately.
 - Buffer Additive: Always include 1–5 mM TCEP (Tris(2-carboxyethyl)phosphine) in buffers when handling the free thiol to prevent dimerization. Avoid DTT if downstream reactions involve metal catalysts (like Nickel), as DTT coordinates metals strongly.

QC Parameters (HPLC/MS):

- Oxidation Artifacts: In LC-MS, look for a "dimer" peak at . If observed, reduce the sample with TCEP before use.
- Racemization Check: Use Marfey's reagent or chiral HPLC to ensure the L-configuration was maintained during the Pd-coupling synthesis.

References

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